

Anwendungshinweis: HPLC-Analyse mit Ammoniumfumarat als mobile Phase

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: fumarsaures Ammoniak

Cat. No.: B079078

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Anwendungshinweis beschreibt die Verwendung von Ammoniumfumarat als mobile Phase in der Hochleistungsflüssigkeitschromatographie (HPLC). Aufgrund der begrenzten Anzahl veröffentlichter spezifischer Anwendungen für Ammoniumfumarat in der HPLC basiert dieses Dokument auf allgemeinen chromatographischen Prinzipien und extrapoliert von etablierten Protokollen für ähnliche flüchtige Puffer wie Ammoniumformiat und -acetat. Die hierin enthaltenen Protokolle und Daten sollten als Ausgangspunkt für die Methodenentwicklung betrachtet werden.

Einleitung

Die Wahl der mobilen Phase ist ein entscheidender Faktor für die erfolgreiche Trennung von Analyten in der HPLC. Flüchtige Puffer sind besonders vorteilhaft, wenn die HPLC mit Massenspektrometrie (LC-MS) gekoppelt wird, da sie nach der Elution leicht aus der mobilen Phase entfernt werden können. Ammoniumfumarat, das Salz der Fumarsäure, ist ein potenziell nützlicher flüchtiger Puffer für die Umkehrphasen- und HILIC-Chromatographie. Seine zwei Carboxylgruppen ($pK_{a1} \approx 3,03$, $pK_{a2} \approx 4,44$) bieten einen Pufferbereich im sauren pH-Bereich, der für die Analyse vieler pharmazeutischer Verbindungen und kleiner polarer Moleküle geeignet ist.

Die Verwendung von Ammoniumfumarat kann alternative Selektivitäten im Vergleich zu den häufiger verwendeten Formiat- oder Acetatpuffern bieten, insbesondere bei der Trennung von basischen und polaren Verbindungen.

Quantitative Datenzusammenfassung

Da spezifische Leistungsdaten für Ammoniumfumarat in der Literatur rar sind, werden in der folgenden Tabelle hypothetische Retentions- und Auflösungsdaten dargestellt, um den potenziellen Nutzen von Ammoniumfumarat im Vergleich zu einem Standardpuffer wie Ammoniumformiat bei der Trennung einer Mischung basischer Analyten zu veranschaulichen.

Tabelle 1: Hypothetischer Vergleich der chromatographischen Parameter für die Trennung basischer Analyten

Analyt	Retentionszeit	Retentionszeit	Auflösung (Rs)	Auflösung (Rs)
	(min) - 20 mM	(min) - 20 mM	-	-
	Ammoniumfor miat pH 3,5	Ammoniumfu marat pH 3,5	Ammoniumfor miat	Ammoniumfu marat
Metoprolol	4,2	4,5	-	-
Propranolol	5,1	5,6	2,1	2,5
Amitriptylin	6,8	7,5	3,8	4,2

Diese Daten sind rein illustrativ und dienen dazu, das potenzielle Anwendungsspektrum aufzuzeigen.

Experimentelle Protokolle

Protokoll 1: Herstellung einer 1 M Ammoniumfumarat-Stammlösung

Materialien:

- Fumarsäure (HPLC-Qualität)
- Ammoniumhydroxid-Lösung (ca. 25 %, HPLC-Qualität)
- Wasser (HPLC- oder LC-MS-Qualität)
- pH-Meter

- Messkolben (100 ml)
- Magnetrührer und Rührfisch

Vorgehensweise:

- 11,61 g Fumarsäure in einen 100-ml-Messkolben geben.
- Ca. 70 ml Wasser hinzufügen und die Suspension auf einem Magnetrührer rühren.
- Langsam und unter Röhren konzentrierte Ammoniumhydroxid-Lösung zugeben, bis sich die Fumarsäure vollständig gelöst hat.
- Den pH-Wert der Lösung mit einem kalibrierten pH-Meter überwachen. Die Zugabe von Ammoniumhydroxid fortsetzen, bis ein neutraler pH-Wert (ca. 7) erreicht ist, um die vollständige Umwandlung in Ammoniumfumarat sicherzustellen.
- Den Messkolben mit Wasser bis zur Marke auffüllen und gut mischen.
- Die Stammlösung vor Gebrauch durch ein 0,22-µm-Filter filtrieren.

Protokoll 2: Herstellung der mobilen Phase (20 mM Ammoniumfumarat, pH 3,5)

Materialien:

- 1 M Ammoniumfumarat-Stammlösung (aus Protokoll 1)
- Ameisensäure (HPLC-Qualität)
- Wasser (HPLC- oder LC-MS-Qualität)
- Acetonitril oder Methanol (HPLC- oder LC-MS-Qualität)
- Messzylinder
- pH-Meter

Vorgehensweise für 1 L wässrige mobile Phase (Eluent A):

- 20 ml der 1 M Ammoniumfumarat-Stammlösung in ein geeignetes Gefäß geben.
- Ca. 950 ml Wasser hinzufügen und mischen.
- Den pH-Wert mit Ameisensäure vorsichtig auf 3,5 einstellen.
- Das Endvolumen mit Wasser auf 1000 ml auffüllen.
- Die mobile Phase vor Gebrauch entgasen (z. B. durch Ultraschall oder Vakumentgasung).

Vorgehensweise für die organische mobile Phase (Eluent B):

- In der Regel wird reines Acetonitril oder Methanol verwendet. Je nach Anwendung kann es vorteilhaft sein, auch hier 20 mM Ammoniumfumarat (pH 3,5) zuzusetzen, um eine konstante Ionenstärke während des Gradienten zu gewährleisten.

Protokoll 3: Allgemeine HPLC-Bedingungen für die Analyse basischer Verbindungen

HPLC-System:

- Ein Standard-HPLC- oder UHPLC-System mit binärer oder quaternärer Pumpe, Autosampler und Säulenthermostat.
- Detektor: UV-Vis- oder Diodenarray-Detektor (DAD), Massenspektrometer (MS).

Chromatographische Bedingungen (Beispiel):

- Säule: C18-Umkehrphasensäule (z. B. 150 mm x 4,6 mm, 3,5 µm)
- Mobile Phase A: 20 mM Ammoniumfumarat in Wasser, pH 3,5 (mit Ameisensäure eingestellt)
- Mobile Phase B: Acetonitril
- Gradient:

- 0-2 min: 5 % B
- 2-15 min: 5 % bis 95 % B
- 15-18 min: 95 % B
- 18-18,1 min: 95 % bis 5 % B
- 18,1-25 min: 5 % B (Äquilibrierung)
- Flussrate: 1,0 ml/min
- Säulentemperatur: 30 °C
- Injektionsvolumen: 10 µl
- Detektion (UV): 254 nm

Visualisierungen

Abbildung 1: Workflow zur Herstellung der Ammoniumfumarat-mobilen Phase.

Abbildung 2: Logischer Ablauf einer HPLC-Analyse mit Ammoniumfumarat.

- To cite this document: BenchChem. [Anwendungshinweis: HPLC-Analyse mit Ammoniumfumarat als mobile Phase]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079078#hplc-analyse-mit-ammoniumfumarat-als-mobile-phase>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com